

Personal protective equipment for handling LDN-193189 dihydrochloride

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Compound of Interest

Compound Name: LDN-193189 dihydrochloride

Cat. No.: B560336

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Essential Safety and Handling Guide for LDN-193189 Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **LDN-193189 dihydrochloride**, a potent and selective inhibitor of bone morphogenetic protein (BMP) type I receptors ALK2 and ALK3. Adherence to these protocols is essential to ensure personal safety and maintain a secure laboratory environment. Due to conflicting information in available Safety Data Sheets (SDS), a cautious approach is recommended, treating the compound as potentially hazardous. One SDS classifies the compound as harmful if swallowed, causing skin and eye irritation, and potentially causing respiratory irritation.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to minimize exposure. The following table summarizes the recommended PPE based on the task being performed.

Task Category	Primary PPE	Secondary/Task-Specific PPE
General Laboratory Work (Compound not being handled)	- Safety glasses with side shields- Laboratory coat- Closed-toe shoes	- Nitrile gloves
Handling of Powders/Solids (e.g., weighing, aliquoting)	- Full-face respirator with appropriate cartridges- Chemical-resistant coveralls or disposable gown- Double-gloving (e.g., nitrile)- Chemical-resistant boots or shoe covers	- Face shield- Head covering
Handling of Liquids/Solutions (e.g., reconstitution, cell culture application)	- Chemical splash goggles- Chemical-resistant gloves (e.g., nitrile)- Chemical-resistant apron over lab coat	- Face shield
Equipment Cleaning & Decontamination	- Chemical splash goggles or face shield- Heavy-duty, chemical-resistant gloves- Waterproof or chemical-resistant apron	- Respirator (if aerosols or vapors may be generated)
Waste Disposal	- Chemical splash goggles- Chemical-resistant gloves- Laboratory coat	- Chemical-resistant apron

Note: Always inspect PPE for damage before use and do not wear it outside of the laboratory.

Operational Plan: Safe Handling Workflow

A clear, step-by-step plan is essential for safe handling.

1. Preparation:

- Designate a specific area for handling **LDN-193189 dihydrochloride**, preferably within a certified chemical fume hood or a powder containment hood.

- Ensure all necessary equipment, including PPE and spill cleanup materials, is readily available.

- Line the work surface with absorbent, disposable bench paper.

2. Weighing and Reconstitution:

- Perform all manipulations of the solid compound that may generate dust within a ventilated enclosure.
- Use wet-handling techniques where possible to minimize dust generation.
- When preparing a stock solution, add the solvent to the compound slowly to avoid splashing. **LDN-193189 dihydrochloride** is soluble in DMSO.[1] For example, to create a 10 mM stock solution, reconstitute the compound by adding the appropriate volume of DMSO.[2] If precipitate is observed, the solution can be warmed to 37°C for 2 to 5 minutes.[2]

3. Experimental Use:

- Conduct all procedures involving the compound within the designated handling area.
- For cell culture applications, warm the medium just prior to adding the reconstituted compound.[2] After adding the compound, mix and filter-sterilize the medium using a 0.2 µm low-protein binding filter.[2]

4. Decontamination and Cleanup:

- Decontaminate all surfaces and equipment after use with an appropriate solvent or cleaning agent.
- Use wet-wiping techniques for cleaning surfaces to avoid generating aerosols.

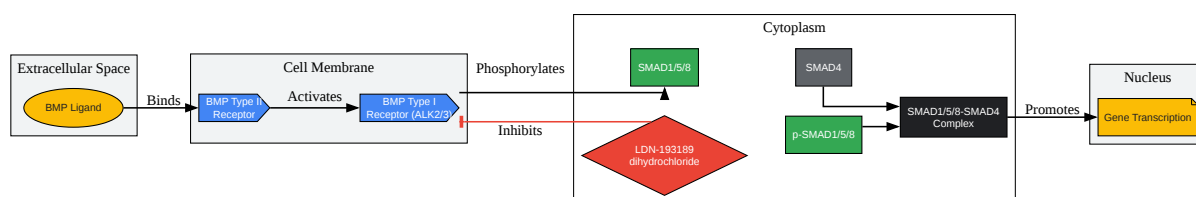
Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

- **Solid Waste:** Dispose of contaminated consumables (e.g., weigh boats, pipette tips, gloves, bench paper) in a designated, sealed hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **LDN-193189 dihydrochloride** in a clearly labeled, sealed, and chemical-resistant waste container. Do not discharge to drains or sewers.
- **Empty Containers:** Obliterate or remove all labels from empty containers before disposal to prevent misuse.
- **Final Disposal:** All waste must be disposed of as chemical waste in accordance with local, state, and federal regulations. High-temperature incineration is often the recommended method for pharmaceutical waste.

Signaling Pathway of LDN-193189 Dihydrochloride Inhibition

LDN-193189 is a potent inhibitor of the Bone Morphogenetic Protein (BMP) signaling pathway. [3] It functions by inhibiting the BMP type I receptors ALK2 and ALK3, which in turn prevents the phosphorylation of SMAD proteins (SMAD1, SMAD5, and SMAD8). [4][5][6] This blockage of SMAD phosphorylation prevents their translocation to the nucleus, thereby inhibiting the transcription of BMP-responsive genes. [5]



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Caption: Inhibition of the BMP signaling pathway by **LDN-193189 dihydrochloride**.

Experimental Protocols: Stock Solution Preparation

Objective: To prepare a 10 mM stock solution of **LDN-193189 dihydrochloride** in DMSO.

Materials:

- **LDN-193189 dihydrochloride** (solid)
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Calibrated pipette and sterile tips
- Vortex mixer

Procedure:

- Perform all steps in a chemical fume hood or powder containment hood.
- Wear appropriate PPE as outlined in the table for "Handling of Powders/Solids" and "Handling of Liquids/Solutions".
- Calculate the required volume of DMSO to achieve a 10 mM concentration based on the amount of **LDN-193189 dihydrochloride**.
- Carefully weigh the desired amount of **LDN-193189 dihydrochloride** into a sterile vial.
- Slowly add the calculated volume of sterile DMSO to the vial containing the compound.
- Cap the vial securely and vortex until the solid is completely dissolved. If necessary, warm the solution to 37°C for 2-5 minutes to aid dissolution.[2]
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

- Label all aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution aliquots at -20°C, protected from light. Stock solutions are reported to be stable for up to 6 months under these conditions.[2]

Quantitative Data Summary

Property	Value	Source
Molecular Weight	479.4 g/mol	[1]
Solubility in DMSO	~2 mg/mL	[1]
Solubility in Dimethylformamide	~1 mg/mL	[1]
Storage Temperature (Solid)	-20°C	[1]
Storage Temperature (Stock Solution)	-20°C	[2]
IC ₅₀ for ALK2	5 nM	N/A
IC ₅₀ for ALK3	30 nM	N/A

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